

separation Platyphylline from other PAs

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Compound Focus: Platyphylline

CAS No.: 480-78-4

Cat. No.: S624033

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Chemical Profile of Platyphylline

The table below summarizes the basic chemical and identification information for **Platyphylline**, which is crucial for any separation protocol.

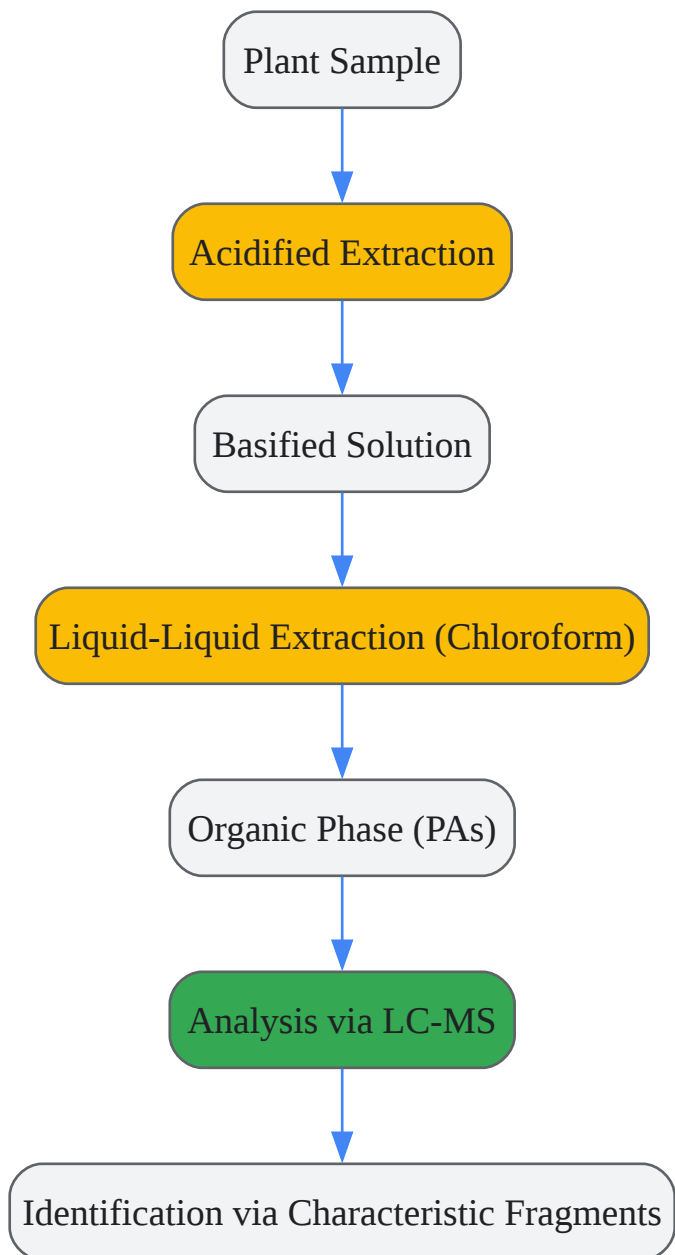
Property	Description
CAS Number	480-78-4 [1] [2] [3]
Molecular Formula	C ₁₈ H ₂₇ NO ₅ [1] [2] [3]
Molecular Weight	337.41 g/mol [1] [2]
Type of Compound	Pyrrolizidine Alkaloid (PA) [1]
Source	<i>Senecio scandens</i> and other <i>Senecio</i> plants [1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone [1]

Analytical Method for Identifying PAs

A highly relevant study details a modern method for identifying various PAs in *Senecio* plants using **Liquid Chromatography-Mass Spectrometry (LC-MS)** [4]. While it does not isolate **Platyphylline** alone, the

general workflow is directly applicable.

The experimental workflow for this method can be summarized as follows:



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Detailed LC-MS Protocol

This protocol is adapted from the identified research [4]:

- **Sample Preparation**

- **Extraction:** 1g of dried, powdered plant material is soaked in 15 mL of 0.2% (m/v) hydrochloric acid and ultrasonicated for 40 minutes.
- **Centrifugation:** The liquid is centrifuged at 10,000 × g for 5 minutes.
- **Liquid-Liquid Extraction:** 10 mL of the supernatant is transferred, and its pH is increased with 2 mL of ammonia water. Then, 25 mL of chloroform is added. The mixture is vortexed and centrifuged again at 10,000 × g for 5 minutes to separate the organic layer.
- **Concentration:** 20 mL of the lower chloroform phase is transferred and evaporated to dryness using a rotary evaporator at 40°C. The residue is dissolved in 2 mL of 0.2% hydrochloric acid and filtered through a 0.3 µm filter prior to analysis.

- **LC-MS Analysis**

- **Chromatography:**

- **Column:** Phenomenex Synergi MAX-RP C12 column (4 µm, 250 × 4.6 mm).
- **Mobile Phase:** Solvent A (1% formic acid in water) and Solvent B (acetonitrile).
- **Gradient:** Begin at 5% B, increase to 28% B over 25 min, hold for 30 min, then to 95% B over 10 min, and hold for 10 min.
- **Flow Rate:** 1 mL/min.
- **Column Temperature:** 25°C.

- **Mass Spectrometry:**

- **Ionization:** Electrospray Ionization (ESI), positive mode.
- **Capillary Temperature:** 300°C.
- **Source Voltage:** 5 kV.
- **Capillary Voltage:** 9 V.

- **Identification via MS/MS Fragments** **Platyphylline** can be identified based on its characteristic fragmentation pattern alongside its molecular weight [4]. The table below shows key diagnostic fragments for different PA types.

PA Type	Characteristic Product Ions (m/z)
Saturated PAs (e.g., mono-esters)	124, 142 [4]
Unsaturated PAs (e.g., retronecine type)	120, 138 [4]

Critical Considerations & Safety

- **Toxicity of PAs:** Pyrrolizidine Alkaloids are known for their hepatotoxicity (liver damage) [4]. Always consult the relevant **Material Safety Data Sheet (MSDS)** and conduct a thorough risk assessment before working with these compounds. Toxicity data for **Platyphylline** indicates an oral LD₅₀ of 3100 mg/kg in rats [3].
- **Method Limitations:** The provided LC-MS method is excellent for identification but is an analytical-scale technique. Scaling it up for preparative purification would require significant optimization.
- **Older Separation Method:** One source from 1980 mentions separating **Platyphylline** from Seneciphylline using a **dissociative extraction method** [5]. This technique exploits differences in acidity and distribution coefficients between immiscible solvents. However, the cited article is a preview, and the full experimental details are behind a paywall.

Future Research Directions

To develop a more robust separation protocol, you could explore:

- **Preparative HPLC:** Scaling up the analytical LC conditions using a dedicated preparative column to isolate pure compounds.
- **Alternative Chromatography:** Investigating techniques like flash chromatography or centrifugal partition chromatography for bulk separation.

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References

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To cite this document: Smolecule. [separation Platyphylline from other PAs]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b624033#separation-platyphylline-from-other-pas>]

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